

Yukovanol: A Technical Whitepaper on a Novel Bioactive Flavonoid

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Compound of Interest

Compound Name: Yukovanol

Cat. No.: B3038131

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For Researchers, Scientists, and Drug Development Professionals

Abstract:

Yukovanol is a naturally occurring flavonoid that has been identified in various plant species, including *Citrus hassaku*, *Citrus medica*, *Citrus yuko*, and *Ficus thonningii*.^[1] Despite its documented presence in these natural sources and its well-defined chemical structure, a comprehensive body of research detailing its discovery, synthesis, mechanism of action, and potential therapeutic applications remains elusive in publicly accessible scientific literature. This technical guide serves to consolidate the currently available information on **Yukovanol** and to highlight the significant gaps in knowledge that present opportunities for future research and development.

Chemical and Physical Properties

Yukovanol, with the chemical formula $C_{20}H_{18}O_6$, is a flavonoid characterized by a dihydropyran ring fused to a chromen-4-one backbone.^[1] Its systematic IUPAC name is 3,5-dihydroxy-2-(4-hydroxyphenyl)-8,8-dimethyl-2,3-dihydropyrano[2,3-h]chromen-4-one.^[1] The structural and physicochemical properties of **Yukovanol** are summarized in the table below, with data computationally generated and available from the PubChem database.

| Property | Value | Source |
|--------------------------------|--|---------|
| Molecular Formula | C ₂₀ H ₁₈ O ₆ | PubChem |
| Molecular Weight | 354.4 g/mol | PubChem |
| IUPAC Name | 3,5-dihydroxy-2-(4-hydroxyphenyl)-8,8-dimethyl-2,3-dihydropyrano[2,3-h]chromen-4-one | PubChem |
| InChI Key | CXIZZLWYTVCYIE-UHFFFAOYSA-N | PubChem |
| Canonical SMILES | <chem>CC1(C=CC2=C(O1)C=C(C3=C2OC(C(C3=O)O)C4=CC=C(C=C4)O)O)C</chem> | PubChem |
| Topological Polar Surface Area | 96.2 Å ² | PubChem |
| Hydrogen Bond Donor Count | 3 | PubChem |
| Hydrogen Bond Acceptor Count | 6 | PubChem |
| Rotatable Bond Count | 1 | PubChem |

Discovery and Historical Research: A Knowledge Gap

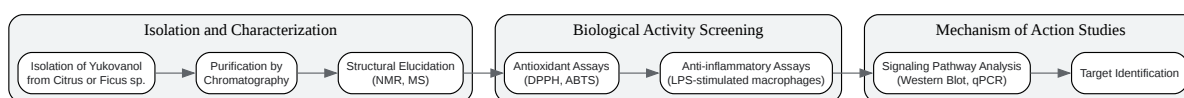
A thorough review of scientific databases and literature has revealed a significant lack of information regarding the original discovery and isolation of **Yukovanol**. While its existence is confirmed through chemical databases, the primary research articles detailing its initial identification, the methodology of its extraction from natural sources, and its structural elucidation are not readily available. This absence of foundational research presents a considerable challenge in tracing the history of **Yukovanol** and understanding the context of its initial scientific investigation.

Potential Biological Activity: An Unexplored Frontier

Flavonoids as a class are well-known for their diverse biological activities, including antioxidant, anti-inflammatory, and anticancer properties. Based on the structural features of **Yukovanol**, it can be hypothesized that it may exhibit similar pharmacological effects. However, specific studies on the biological activity of **Yukovanol** are conspicuously absent from the scientific literature.

Hypothetical Signaling Pathways

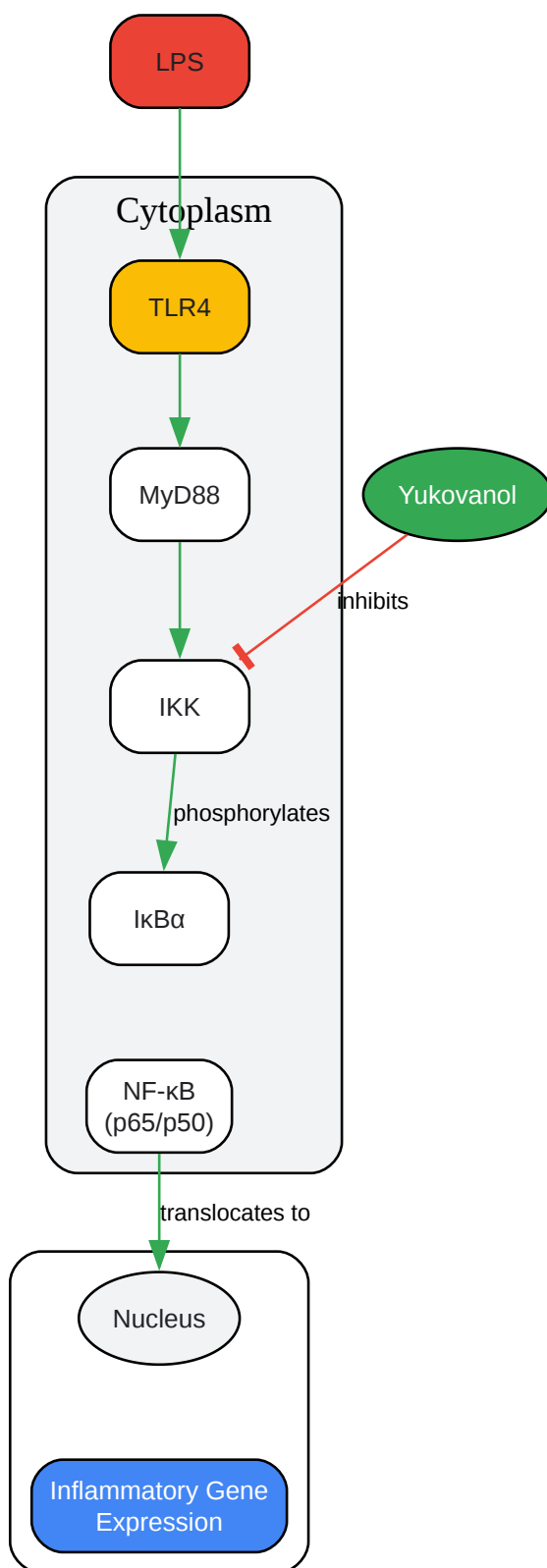
Given its flavonoid structure, **Yukovanol** could potentially modulate key signaling pathways involved in inflammation and oxidative stress. A hypothetical workflow for investigating these potential mechanisms is outlined below.



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Caption: Hypothetical workflow for the investigation of **Yukovanol**.

A potential anti-inflammatory mechanism for a flavonoid like **Yukovanol** could involve the inhibition of the NF- κ B signaling pathway, a key regulator of inflammation.



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Caption: Postulated inhibitory effect of **Yukovanol** on the NF-κB signaling pathway.

Experimental Protocols: A Call for Research

Due to the lack of primary literature, detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Yukovanol** cannot be provided. The development and publication of such protocols are essential for advancing the scientific understanding of this compound.

Future Directions and Conclusion

The current state of knowledge on **Yukovanol** is limited to its chemical identification and natural occurrence. There is a pressing need for fundamental research to uncover its biological activities and potential as a therapeutic agent. Future research should focus on:

- Isolation and Synthesis: Development of robust and scalable methods for obtaining pure **Yukovanol**.
- Biological Screening: Comprehensive evaluation of its antioxidant, anti-inflammatory, anticancer, and other pharmacological activities.
- Mechanism of Action Studies: Elucidation of the molecular targets and signaling pathways modulated by **Yukovanol**.
- Preclinical and Clinical Studies: Should promising in vitro and in vivo activity be identified, further investigation into its safety and efficacy in disease models would be warranted.

In conclusion, **Yukovanol** represents an intriguing but largely unexplored natural product. This whitepaper serves as a call to the scientific community to initiate research into this promising flavonoid, which holds the potential for future drug discovery and development. The significant gaps in the current understanding of **Yukovanol** offer a wealth of opportunities for novel and impactful scientific inquiry.

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References

- 1. Yukovanol | C₂₀H₁₈O₆ | CID 14542257 - PubChem [pubchem.ncbi.nlm.nih.gov]
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